

An In-Depth Technical Guide to 1,4-Butanesultam: Chemical Properties and Structure

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Compound of Interest

Compound Name: 1,4-Butanesultam

Cat. No.: B1267830

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Butanesultam, systematically known as thiazinane 1,1-dioxide, is a heterocyclic organic compound containing a six-membered ring with nitrogen and sulfur atoms. As a cyclic sulfonamide, its unique structural and chemical characteristics make it a molecule of interest in medicinal chemistry and synthetic organic chemistry. This technical guide provides a comprehensive overview of the core chemical properties and structural features of **1,4-butanesultam**, intended to serve as a foundational resource for professionals in research and drug development.

Chemical Structure and Identification

The structural framework of **1,4-butanesultam** consists of a saturated six-membered ring containing one sulfur atom, one nitrogen atom, and four carbon atoms. The sulfur atom is fully oxidized, forming a sulfonyl group, which significantly influences the molecule's chemical behavior.

Key Identifiers:

Identifier	Value
IUPAC Name	thiazinane 1,1-dioxide
CAS Number	37441-50-2
Molecular Formula	C ₄ H ₉ NO ₂ S
SMILES	C1CCS(=O)(=O)N1
InChI Key	DNGMYXZLJGHHOM-UHFFFAOYSA-N

Physicochemical Properties

A summary of the key physicochemical properties of **1,4-butanesultam** is presented below. It is important to distinguish **1,4-butanesultam** from the similarly named but structurally distinct compound, 1,4-butane sultone, which is a cyclic ester of a sulfonic acid.

Property	Value for 1,4-Butanesultam	Notes
Molecular Weight	135.19 g/mol	
Melting Point	113.0 to 117.0 °C	[1]
Boiling Point	Data not available	For comparison, 1,4-butane sultone has a boiling point of >165 °C at 25 mmHg.[2][3]
Density	Data not available	For comparison, 1,4-butane sultone has a density of 1.331 g/mL at 25 °C.[2]
Solubility	Data not available	Cyclic sulfonamides generally exhibit varied solubility in organic solvents. For comparison, 1,4-butane sultone is soluble in chloroform and methanol.[4]
Physical State	Solid at room temperature	

Synthesis of 1,4-Butanesultam

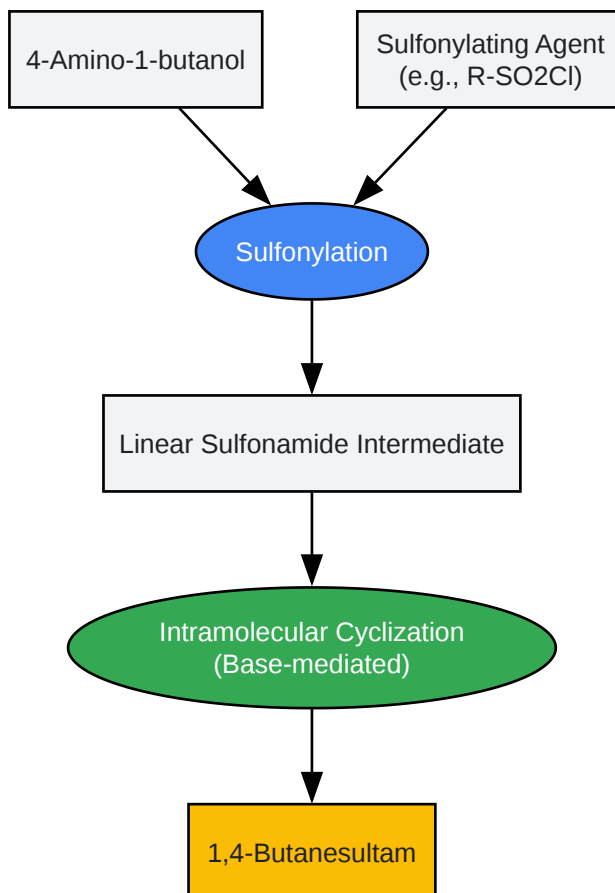
While a specific, detailed experimental protocol for the synthesis of **1,4-butanesultam** is not readily available in the reviewed literature, a general and plausible synthetic route can be inferred from the synthesis of substituted 1,2-thiazinane-1,1-dioxides.[5] This common method involves the cyclization of an appropriate amino alcohol.

A logical synthetic pathway for **1,4-butanesultam** would start from 4-amino-1-butanol. The synthesis can be conceptualized in the following two main steps:

- **Sulfonylation:** The amino group of 4-amino-1-butanol is reacted with a sulfonylating agent, such as a sulfonyl chloride, in the presence of a base to form a linear sulfonamide intermediate.
- **Intramolecular Cyclization:** The terminal hydroxyl group of the sulfonamide intermediate then undergoes an intramolecular nucleophilic substitution to displace a leaving group on the sulfur atom (or a related cyclization strategy is employed), forming the six-membered sultam ring.

Below is a diagram illustrating this conceptual synthetic workflow.

Conceptual Synthesis of 1,4-Butanesultam



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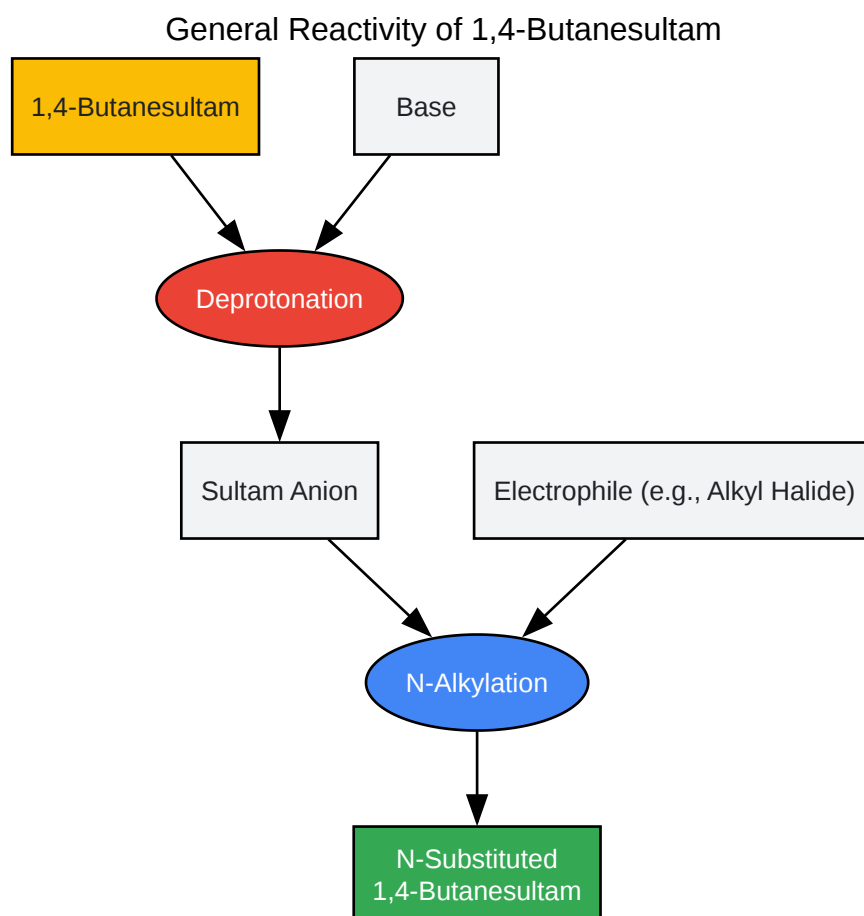
Caption: Conceptual workflow for the synthesis of **1,4-butanesultam**.

Reactivity and Potential Applications

Cyclic sulfonamides, or sultams, are known to be versatile intermediates in organic synthesis. The nitrogen atom of the sulfonamide can be deprotonated to form an anion, which can then be alkylated or undergo other reactions.[5] This allows for the introduction of various substituents onto the nitrogen atom, providing a route to a library of N-substituted **1,4-butanesultam** derivatives.

The structural motif of **1,4-butanesultam** is of interest in medicinal chemistry. Sulfonamides are a well-established class of pharmacophores found in a wide range of therapeutic agents. The cyclic nature of **1,4-butanesultam** imparts conformational rigidity compared to its acyclic counterparts, which can be advantageous in drug design for optimizing binding to biological targets. While no specific signaling pathways involving **1,4-butanesultam** have been detailed in the surveyed literature, its structural similarity to other bioactive cyclic sulfonamides suggests potential applications in the development of novel therapeutic agents.

The general reactivity of the sultam nitrogen is depicted in the following diagram:



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Caption: N-Alkylation pathway for **1,4-butanesultam**.

Conclusion

1,4-Butanesultam is a foundational cyclic sulfonamide with potential for further exploration in synthetic and medicinal chemistry. This guide has summarized its key structural and known physicochemical properties. While some experimental data, such as boiling point and density, are not readily available, the provided information on its structure, melting point, and a plausible synthetic route offers a solid starting point for researchers. The reactivity of the sultam nitrogen presents opportunities for the synthesis of a diverse range of derivatives for further investigation in drug discovery and development.

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